

Physicochemical Properties of cis-4-Hexenal: A Technical Guide

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Compound of Interest

Compound Name: (Z)-Hex-4-enal

Cat. No.: B1594683

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For Researchers, Scientists, and Drug Development Professionals

Introduction

cis-4-Hexenal is an unsaturated aldehyde that, along with its trans-isomer, is recognized as a "green leaf volatile," contributing to the characteristic aroma of freshly cut grass and various fruits and vegetables. Its unique chemical structure and sensory properties make it a subject of interest in flavor chemistry, agriculture, and potentially in the study of biological signaling, given the role of volatile organic compounds in intercellular communication. This technical guide provides a comprehensive overview of the known physicochemical properties of cis-4-hexenal, intended to serve as a foundational resource for researchers and professionals in drug development and related scientific fields. All quantitative data is presented in a structured format for clarity and ease of comparison.

Physicochemical Data

The following table summarizes the key physicochemical properties of cis-4-Hexenal. It is important to note that some data, particularly the melting point, are estimated values due to the limited availability of experimentally determined figures in peer-reviewed literature.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₀ O	[1][2]
Molecular Weight	98.14 g/mol	[1][2]
Appearance	Colorless liquid (estimated)	[3]
Boiling Point	127.2 ± 9.0 °C (at 760 mmHg, Predicted) 73.5 - 75 °C (at 13.33 kPa)	[1]
Melting Point	-78 °C (estimate)	[4]
Density	0.828 ± 0.06 g/cm ³ (Predicted)	[1]
Refractive Index	1.422	[1]
Solubility	Slightly soluble in water. Soluble in acetic acid, phthalate esters, ethers, and most non-volatile oils.	[1]
Vapor Pressure	11.264 mmHg at 25°C	[1]
Flash Point	17.965 °C	[1]
CAS Number	4634-89-3	[1][3][5]

Spectral Data

Detailed experimental spectral data (¹H NMR, ¹³C NMR, IR, and Mass Spectrometry) for cis-4-Hexenal are not readily available in the public domain. The data often found in spectral databases pertains to its trans-isomer, (E)-4-Hexenal, or the related alcohol, cis-4-hexen-1-ol. Researchers requiring definitive spectral characterization of cis-4-Hexenal will likely need to perform their own analyses. For reference, spectral data for the trans-isomer is available and can be used as a comparative tool.[6]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of cis-4-Hexenal are not extensively published. However, standard methodologies for characterizing

similar volatile aldehydes are well-established. The following sections outline generalized experimental workflows.

Determination of Boiling Point

The boiling point of a liquid aldehyde like cis-4-Hexenal can be determined using several standard laboratory methods. A common and efficient technique is the Thiele tube method, which requires a small sample volume.

Diagram 1: Workflow for Boiling Point Determination using the Thiele Tube Method.

Determination of Solubility

The solubility of cis-4-Hexenal in various solvents can be qualitatively and quantitatively determined. A general qualitative procedure involves the direct mixing of the solute and solvent.

Diagram 2: General Workflow for Qualitative Solubility Determination.

Safety and Handling

cis-4-Hexenal is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, away from ignition sources.^[7] Standard personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

Conclusion

This technical guide provides a summary of the currently available physicochemical data for cis-4-Hexenal. While key properties have been compiled, the notable absence of detailed, publicly available experimental spectral data highlights an area for future research. The provided generalized experimental protocols offer a starting point for the in-house determination of its properties. As a molecule of interest in various scientific domains, a more complete characterization of cis-4-Hexenal will be invaluable for its future applications.

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- To cite this document: BenchChem. [Physicochemical Properties of cis-4-Hexenal: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594683#physicochemical-properties-of-cis-4-hexenal]

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